

# D-Phenylalaninol: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *D*-Phenylalaninol

Cat. No.: B555900

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety data and handling precautions for D-Phenylalaninol (CAS No. 5267-64-1). The information herein is compiled from publicly available Safety Data Sheets (SDS) and established experimental guidelines to ensure the safe use of this compound in a laboratory setting. This document is intended for professionals in research, discovery, and drug development who may handle D-Phenylalaninol.

## Hazard Identification and Classification

D-Phenylalaninol is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazard associated with this compound is its corrosivity.

GHS Classification:

- Skin Corrosion/Irritation: Category 1B[1][2]
- Serious Eye Damage/Eye Irritation: Category 1[3][4]

Signal Word: Danger[1][2][3][4]

Hazard Statement:

- H314: Causes severe skin burns and eye damage[1][2][3][4]

Pictogram:

- Corrosion

## Physical and Chemical Properties

A summary of the key physical and chemical properties of D-Phenylalaninol is presented in Table 1.

Table 1: Physical and Chemical Properties of D-Phenylalaninol

Property	Value	Reference
Chemical Name	(R)-2-Amino-3-phenyl-1-propanol	<a href="#">[1]</a>
Synonyms	D-Phenylalaninol, (R)-(+)-2-Amino-3-phenyl-1-propanol	<a href="#">[3]</a>
CAS Number	5267-64-1	<a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>13</sub> NO	<a href="#">[3]</a>
Molecular Weight	151.21 g/mol	<a href="#">[4]</a>
Appearance	Light yellow powder/solid	<a href="#">[3][4]</a>
Melting Point	90 - 94 °C (194 - 201.2 °F)	<a href="#">[3]</a>
Solubility	Soluble in water	<a href="#">[4]</a>

## Toxicological Data

Specific quantitative toxicological data, such as LD50 (median lethal dose) and LC50 (median lethal concentration) values for D-Phenylalaninol, are not readily available in the public domain. The hazard classification is primarily based on its corrosive properties. The toxicological properties have not been fully investigated.[\[3\]](#)

## Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with D-Phenylalaninol.

## Engineering Controls

- Handle in a well-ventilated area, preferably within a chemical fume hood.[1][2]
- Ensure that eyewash stations and safety showers are in close proximity to the workstation. [3]

## Personal Protective Equipment (PPE)

A summary of recommended personal protective equipment is provided in Table 2.

Table 2: Recommended Personal Protective Equipment for Handling D-Phenylalaninol

Protection Type	Specification	Purpose	Reference
Eye/Face Protection	Tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US). A face shield may be necessary for splash protection.	To prevent eye contact with dust or splashes.	[1]
Hand Protection	Chemical-impermeable gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.	To prevent direct skin contact with the compound.	[1]
Body Protection	A standard laboratory coat is required. For larger quantities or where significant dust generation is possible, wear impervious, fire/flame-resistant clothing.	To protect skin and personal clothing from contamination.	[1]
Respiratory Protection	For operations that may generate dust, use a NIOSH-approved respirator (e.g., N95 or P1 dust mask).	To prevent inhalation of airborne powder.	[3]

## Handling Procedures

- Avoid contact with skin and eyes.[1][2]
- Avoid the formation of dust and aerosols.[1][2]
- Use non-sparking tools.[1][2]

- Wash hands thoroughly after handling.[[1](#)]

## Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[[1](#)][[2](#)]
- Store in a designated corrosives area.[[3](#)]
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.  
[[3](#)][[5](#)]

## Emergency Procedures

### First-Aid Measures

Table 3: First-Aid Measures for D-Phenylalaninol Exposure

Exposure Route	First-Aid Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	<a href="#">[2]</a> <a href="#">[3]</a>
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek immediate medical attention.	<a href="#">[3]</a>
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.	<a href="#">[1]</a> <a href="#">[3]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a physician immediately.	<a href="#">[2]</a> <a href="#">[3]</a>

## Accidental Release Measures

- Ensure adequate ventilation.[\[1\]](#)
- Evacuate personnel to safe areas.
- Wear appropriate personal protective equipment.[\[1\]](#)
- Prevent further leakage or spillage if safe to do so.
- Do not let the chemical enter drains.[\[1\]](#)
- Sweep up and shovel into suitable containers for disposal.[\[3\]](#)

## Experimental Protocols for Safety Assessment

The following sections describe the methodologies for key experiments to assess the skin and eye irritation/corrosion potential of a substance like D-Phenylalaninol, based on OECD guidelines.

### OECD Guideline 404: Acute Dermal Irritation/Corrosion

This test is designed to determine the potential of a substance to cause reversible or irreversible inflammatory changes to the skin.

Methodology:

- Animal Model: The albino rabbit is the preferred species.
- Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the animal is clipped.
- Application: A single dose of 0.5 g of the solid test substance is applied to a small area of the skin (approximately 6 cm<sup>2</sup>) and covered with a gauze patch and non-irritating tape.[\[6\]](#) Untreated skin areas serve as a control.
- Exposure: The exposure period is typically 4 hours.[\[7\]](#)[\[8\]](#)
- Observation: After the exposure period, the patch is removed, and the skin is examined for signs of erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after patch removal.[\[6\]](#)[\[9\]](#) Observations may continue for up to 14 days to assess the reversibility of the effects.[\[7\]](#)[\[9\]](#)
- Scoring: The severity of the skin reactions is graded according to a standardized scoring system.

### OECD Guideline 405: Acute Eye Irritation/Corrosion

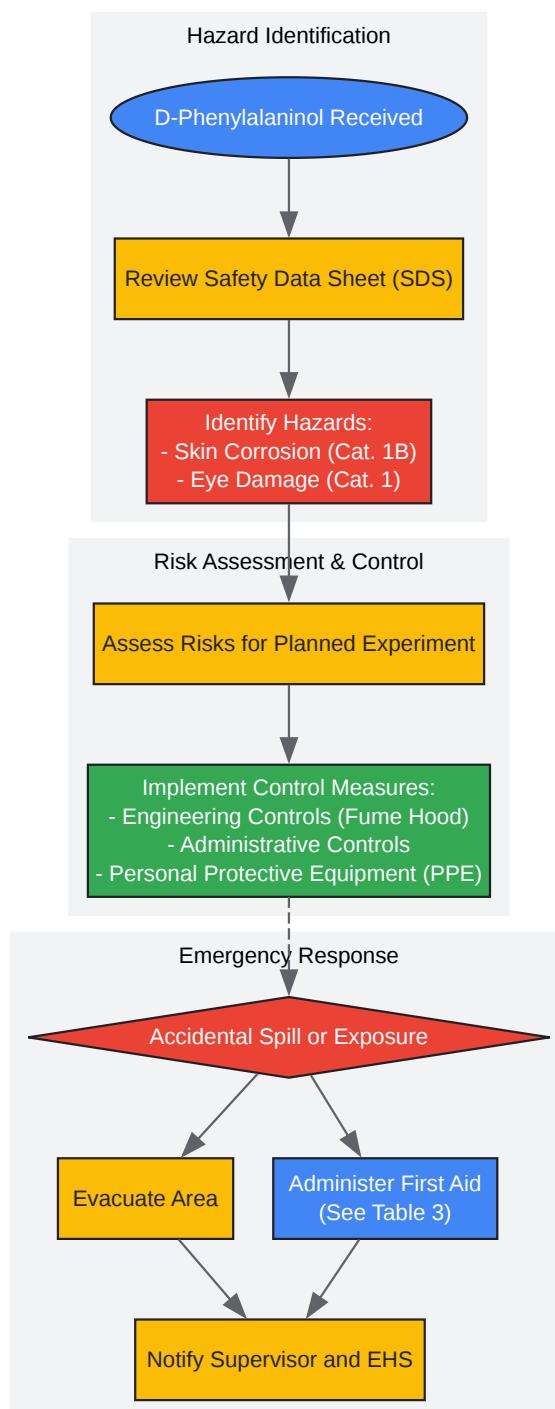
This test evaluates the potential of a substance to produce irritation or corrosion to the eye.

Methodology:

- Animal Model: Healthy, adult albino rabbits are used.[4]
- Procedure: The test substance is applied in a single dose to the conjunctival sac of one eye of the animal.[4][10] The other eye remains untreated and serves as a control.[10]
- Initial Test: The test is initially performed on a single animal. If a corrosive effect is not observed, the response is confirmed using up to two additional animals.[4][10]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[4] The degree of eye irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva. The duration of the observation period can be extended up to 21 days to evaluate the reversibility of the effects.[4]

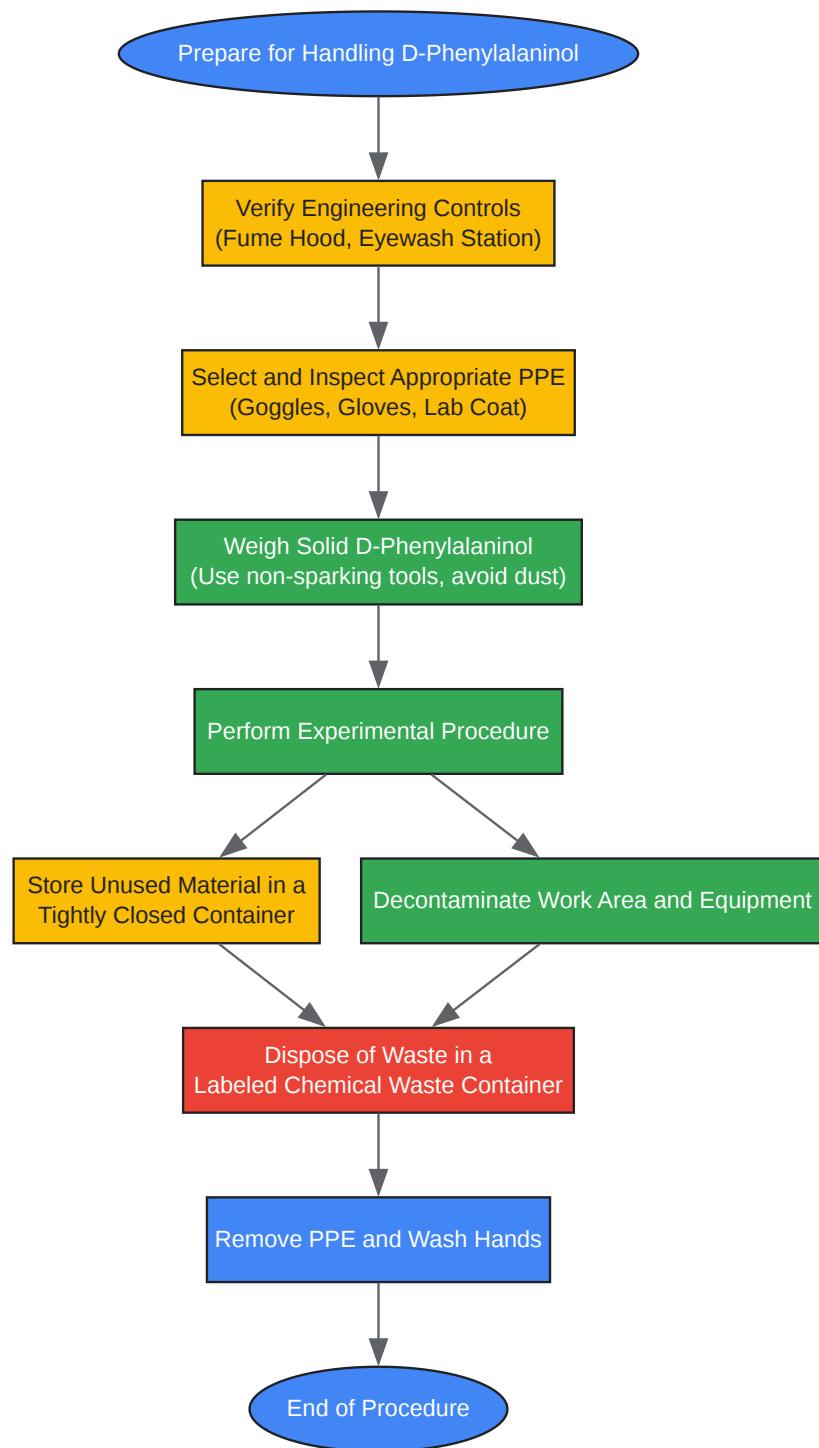
## Visualized Safety Workflows

The following diagrams illustrate key safety-related workflows for handling D-Phenylalaninol.



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Caption: Hazard identification and emergency response workflow for D-Phenylalaninol.



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Caption: Step-by-step workflow for the safe handling of D-Phenylalaninol.

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- To cite this document: BenchChem. [D-Phenylalaninol: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b555900#d-phenylalaninol-safety-data-sheet-sds-and-handling-precautions>]

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